

Data Presentation: Isotopic and Chemical Purity Specifications

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Compound of Interest

Compound Name: Zilpaterol-d7

Cat. No.: B563934

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The isotopic and chemical purity of **Zilpaterol-d7** can vary between suppliers and even between different batches from the same supplier. The data presented below is compiled from publicly available product information. It is crucial for researchers to consult the certificate of analysis for the specific lot they are using.

Supplier	Purity Specification	Method	Reference
Cayman Chemical	≥99% deuterated forms (d1-d7); ≤1% d0	Not Specified	[1][2]
Chemical Purity: ≥95%	Not Specified	[1]	
HPLC Purity: 99.4%	HPLC	[2]	
Santa Cruz Biotechnology	Purity: ≥95%	Not Specified	[3]
Clearsynth	Purity by HPLC: 95.40%	HPLC	[4]

Deuterium Incorporation: This value, often expressed as "≥99% deuterated forms (d1-d7)," indicates the percentage of the compound that contains at least one deuterium atom. The specification "≤1% d0" refers to the maximum allowable percentage of the unlabeled Zilpaterol compound.

Experimental Protocols for Determining Isotopic Purity

The determination of isotopic purity for deuterated compounds is a critical quality control step. [5] High-resolution mass spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary analytical techniques employed for this purpose.[5]

High-Resolution Mass Spectrometry (HRMS)

HRMS is a powerful technique for assessing isotopic purity by differentiating and quantifying the relative abundance of different isotopologues (molecules that differ only in their isotopic composition).[6]

Methodology:

- **Sample Preparation:** A stock solution of **Zilpaterol-d7** is prepared in a suitable solvent, such as methanol or DMSO.[1]
- **Chromatographic Separation (LC-MS):** The sample is introduced into a liquid chromatography (LC) system coupled to a high-resolution mass spectrometer. The LC step separates the analyte from any potential impurities. A typical method would involve a C18 column with a gradient elution using mobile phases like water and acetonitrile with formic acid.
- **Mass Spectrometric Analysis:** The eluent is ionized, commonly using electrospray ionization (ESI), and the ions are transferred to the mass analyzer (e.g., Orbitrap or TOF).[6] The mass spectrometer is operated in full scan mode to detect the molecular ions of **Zilpaterol-d7** and its isotopologues.
- **Data Analysis:** The isotopic distribution is determined by extracting the ion currents for the unlabeled compound (d0) and all deuterated forms (d1 through d7). The isotopic purity is calculated based on the relative abundance of these H/D isotopolog ions.[6]

Nuclear Magnetic Resonance (NMR) Spectroscopy

While MS provides information on the overall isotopic distribution, NMR spectroscopy is invaluable for confirming the positions of the deuterium labels and the structural integrity of the

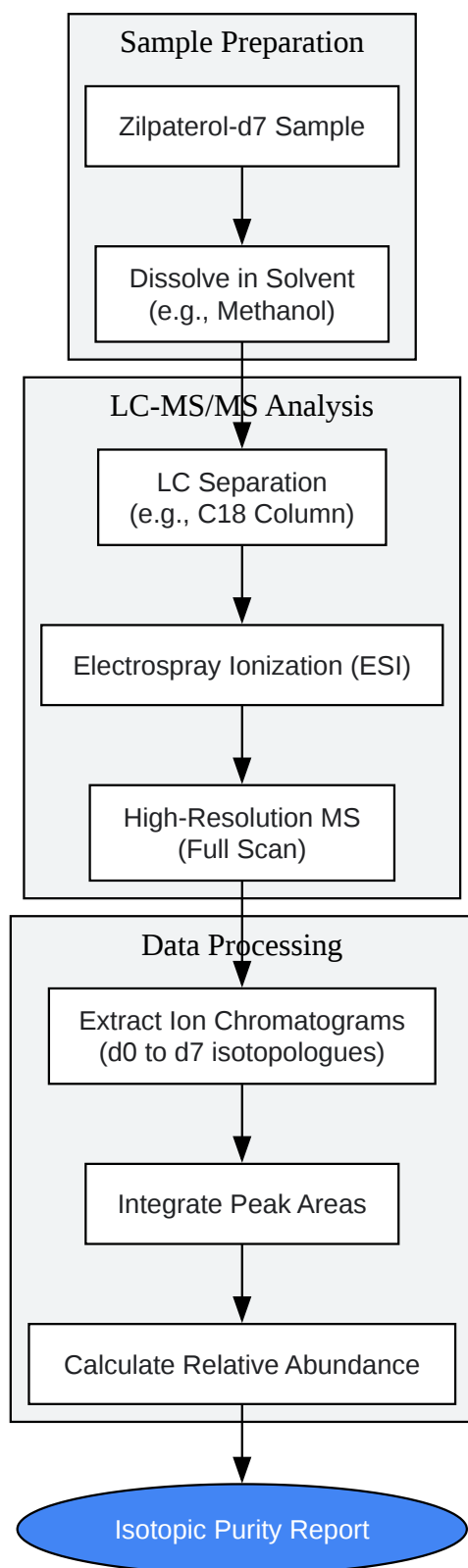
molecule.[\[5\]](#)

Methodology:

- **Sample Preparation:** A sufficient amount of the **Zilpaterol-d7** sample is dissolved in a suitable deuterated NMR solvent (e.g., DMSO-d6, Methanol-d4).
- **Data Acquisition:** ^1H NMR (Proton NMR) and ^2H NMR (Deuterium NMR) spectra are acquired.
- **Spectral Analysis:** In the ^1H NMR spectrum, the absence or reduction in the intensity of signals corresponding to the positions of deuteration confirms successful labeling. The ^2H NMR spectrum will show signals at the chemical shifts where deuterium has been incorporated. By comparing the integrals of the signals in the ^1H spectrum, the relative percentage of isotopic purity can be estimated.

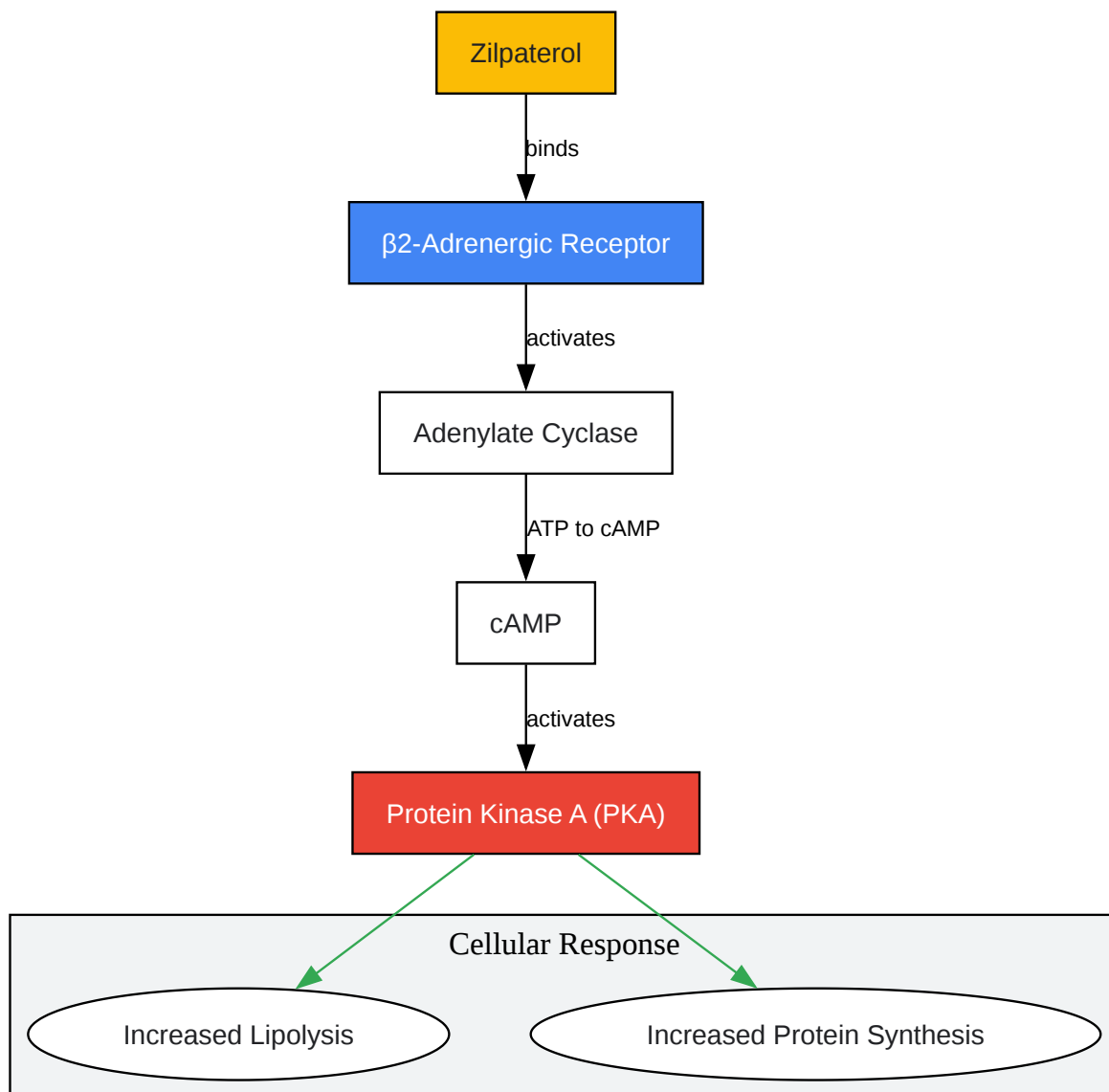
Mandatory Visualization

The following diagrams illustrate the experimental workflow for determining isotopic purity and the biological signaling pathway of Zilpaterol.



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Caption: Workflow for Isotopic Purity Determination using LC-MS/MS.



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Caption: Simplified Signaling Pathway of Zilpaterol.

Application Context: Zilpaterol's Mechanism of Action

Zilpaterol is a synthetic β 2-adrenergic agonist.[7] Its mechanism of action involves binding to and activating β -adrenergic receptors, primarily in muscle and fat tissues.[8] This activation stimulates the production of cyclic AMP (cAMP) via adenylate cyclase, which in turn activates Protein Kinase A (PKA).[1] The downstream effects include an increase in protein synthesis in skeletal muscle and a reduction in lipogenesis (fat synthesis), leading to an overall increase in muscle mass and a decrease in fat deposition.[8][9] This repartitioning effect is the basis for its use in the cattle industry to improve feed efficiency and carcass leanness.[8] In a research context, **Zilpaterol-d7** serves as an ideal internal standard for quantifying the parent compound in studies investigating its pharmacokinetics, metabolism, or presence in biological and environmental samples.

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